

preparing CM-10-18 stock solutions for experiments

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Compound of Interest

Compound Name: CM-10-18

Cat. No.: B12383421

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Application Notes and Protocols for CM-10-18

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of stock solutions of **CM-10-18**, an iminosugar α -glucosidase inhibitor with potent antiviral activity. The information is intended to guide researchers in the consistent and accurate preparation of this compound for in vitro and in vivo experiments.

Compound Information

CM-10-18 is a potent inhibitor of endoplasmic reticulum (ER) α -glucosidases I and II. By inhibiting these enzymes, **CM-10-18** disrupts the proper folding of viral glycoproteins, leading to their degradation and a reduction in the secretion of infectious viral particles. This mechanism of action makes it a promising broad-spectrum antiviral agent against numerous enveloped viruses.

Property	Value
IUPAC Name	(2R,3R,4R,5S)-1-(7-ethyl-7-hydroxynonyl)-2-(hydroxymethyl)-3,4,5-piperidinetriol
Molecular Formula	C ₁₇ H ₃₅ NO ₅
Molecular Weight	333.47 g/mol
CAS Number	1159614-57-9

Solubility

Specific quantitative solubility data for **CM-10-18** in common laboratory solvents is not widely published. However, based on its chemical structure, which includes a hydrophilic iminosugar head and a long hydrophobic alkyl chain, it is predicted to be soluble in organic solvents.

Solvent	Predicted Solubility	Notes
DMSO	Soluble	Recommended for high-concentration stock solutions.
Ethanol	Soluble	May be used for intermediate stock solutions.
Water	Sparingly Soluble	Solubility in aqueous solutions is expected to be low.
PBS (pH 7.4)	Sparingly Soluble	Similar to water, solubility is likely limited.

Note: It is strongly recommended to perform a small-scale solubility test before preparing a large volume of stock solution.

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **CM-10-18** in dimethyl sulfoxide (DMSO).

Materials:

- **CM-10-18** powder
- Anhydrous DMSO
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Calibrated micropipettes
- Vortex mixer
- Optional: Water bath or heat block

Procedure:

- Calculate the required mass of **CM-10-18**:
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)} * 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} * 0.001 \text{ L} * 333.47 \text{ g/mol} * 1000 \text{ mg/g} = 3.3347 \text{ mg}$
- Weighing the compound:
 - Tare a clean, dry microcentrifuge tube or vial on a calibrated analytical balance.
 - Carefully weigh out approximately 3.33 mg of **CM-10-18** powder into the tube. Record the exact weight.
- Dissolving the compound:
 - Add the appropriate volume of anhydrous DMSO to the tube containing the **CM-10-18** powder. For example, if you weighed exactly 3.33 mg, add 1.0 mL of DMSO.
 - Cap the tube securely.

- Vortex the solution for 1-2 minutes to facilitate dissolution.
- If the compound does not fully dissolve, you may gently warm the solution to 37°C in a water bath or on a heat block and vortex again.
- Storage:
 - Once the compound is completely dissolved, the stock solution is ready for use.
 - For short-term storage (1-2 weeks), store the solution at 4°C, protected from light.
 - For long-term storage, aliquot the stock solution into smaller volumes in amber vials or tubes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C.

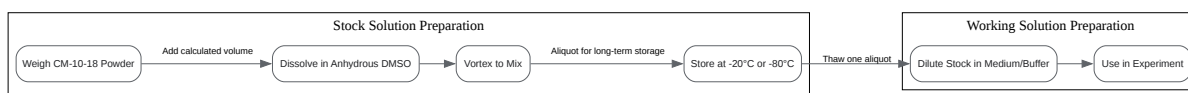
Preparation of Working Solutions

Working solutions for cell-based assays or other experiments should be prepared by diluting the high-concentration stock solution in the appropriate cell culture medium or buffer immediately before use.

Important Considerations:

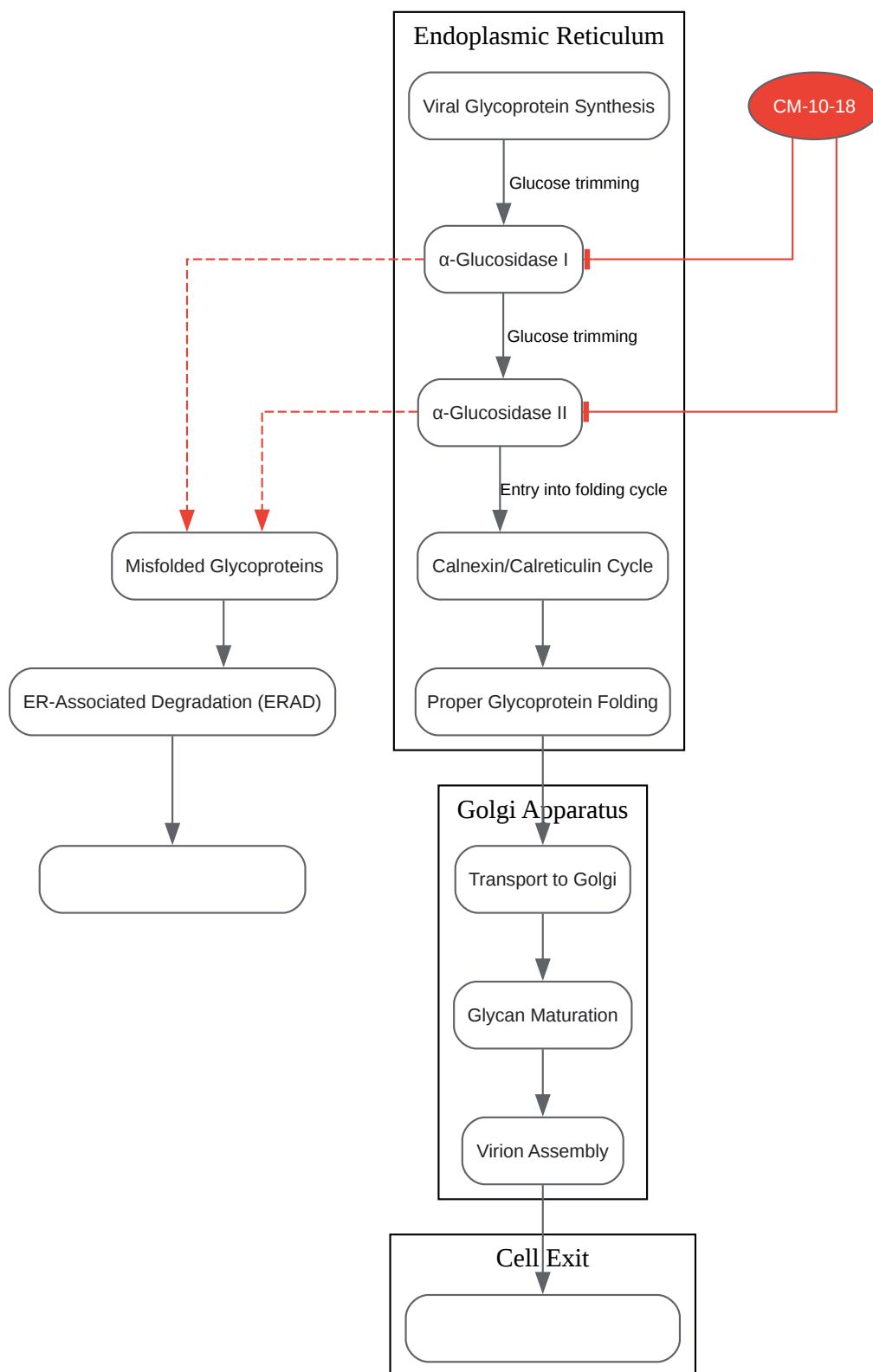
- The final concentration of DMSO in the working solution should be kept low (typically $\leq 0.5\%$) to avoid solvent-induced toxicity.
- Always include a vehicle control (medium or buffer with the same final concentration of DMSO as the test samples) in your experiments.

Visualization of Protocols and Pathways



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Experimental workflow for **CM-10-18** solution preparation.



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Mechanism of action of **CM-10-18** in viral glycoprotein processing.

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